

Essential Safety and Operational Guidance for Handling Norrimazole Carboxylic Acid

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Compound of Interest

Compound Name: Norrimazole carboxylic acid

Cat. No.: B15212994

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This document provides crucial safety and logistical information for the handling and disposal of **Norrimazole carboxylic acid** (IUPAC Name: 6-methyl-4-oxo-6,7,8,9-tetrahydropyrido[1,2-a]pyrimidine-3-carboxylic acid). The following procedures are based on best practices for handling related chemical compounds, as a specific Safety Data Sheet (SDS) for this compound was not publicly available. It is imperative to handle this compound with care in a controlled laboratory environment.

Chemical Identifier and Properties

Property	Value
IUPAC Name	6-methyl-4-oxo-6,7,8,9-tetrahydropyrido[1,2-a]pyrimidine-3-carboxylic acid
CAS Number	32092-24-3
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₃
Molecular Weight	208.21 g/mol

Personal Protective Equipment (PPE)

When handling **Norrimazole carboxylic acid**, the following personal protective equipment is mandatory to ensure personal safety and prevent exposure.

PPE Category	Specific Requirements
Eye Protection	Wear chemical safety goggles or glasses with side shields that conform to European Standard EN166 or OSHA's 29 CFR 1910.133 regulations.
Hand Protection	Use chemically resistant, impervious gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Follow the manufacturer's guidelines for breakthrough time and permeation.
Body Protection	A lab coat or long-sleeved protective clothing should be worn to prevent skin contact.
Respiratory Protection	In case of dust formation or inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.

Operational and Disposal Plans

Handling and Storage:

- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust. Eyewash stations and safety showers must be readily accessible.
- **Safe Handling Practices:** Avoid contact with skin, eyes, and clothing. Do not breathe dust. Minimize dust generation and accumulation. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as detailed above.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- **Clean-up:** Carefully sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.

Disposal Plan:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging should be disposed of in the same manner as the product.

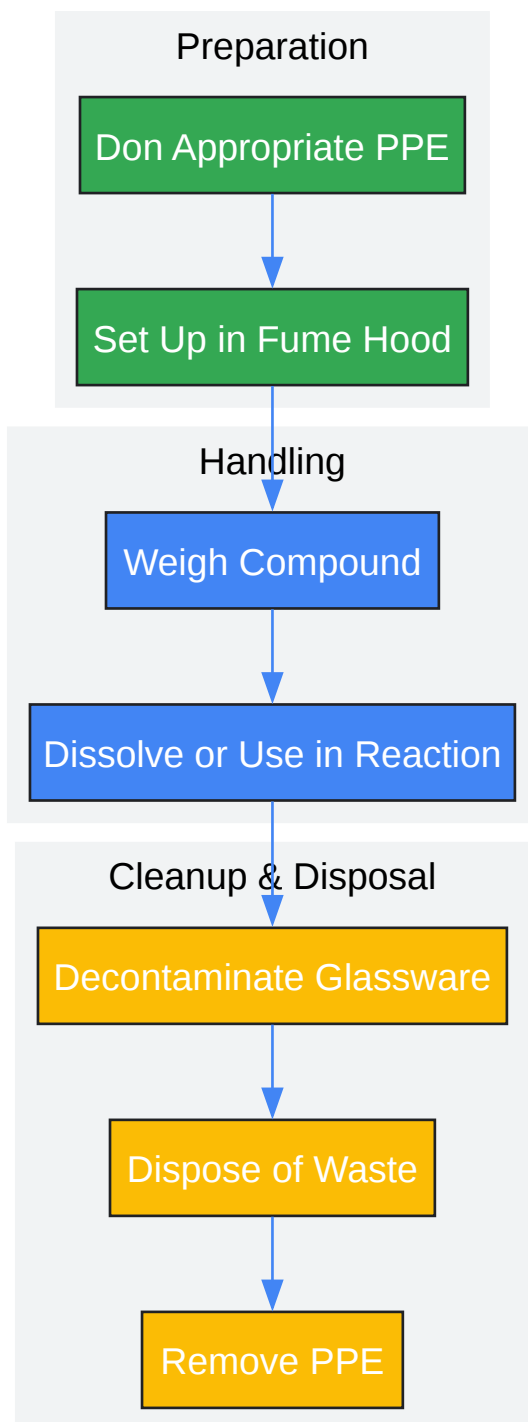
First-Aid Measures

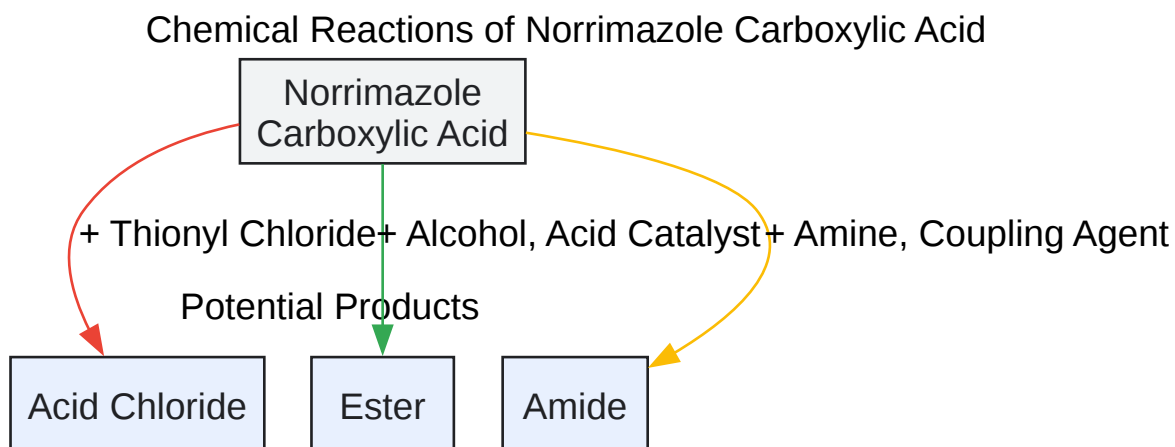
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterward. Seek immediate medical attention.

Visualized Workflows and Reactions

The following diagrams illustrate the recommended workflow for handling **Norrimazole carboxylic acid** and its potential chemical reactions.

Safe Handling Workflow for Norrimazole Carboxylic Acid





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